

solubility of dimethyltin dichloride in common organic solvents

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Compound of Interest

Compound Name: Dimethyltin

Cat. No.: B1205294

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Technical Support Center: Dimethyltin Dichloride Solubility

Welcome to the technical support center for researchers, scientists, and drug development professionals working with **dimethyltin** dichloride. This resource provides answers to frequently asked questions and troubleshooting guidance for common issues encountered during solubility experiments.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of dimethyltin dichloride in common organic solvents?

The solubility of **dimethyltin** dichloride, a white crystalline powder, has been quantitatively determined in a limited number of solvents.^[1] It is known to be moisture-sensitive.^{[1][2]}

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **dimethyltin** dichloride.

| Solvent | Chemical Class | Solubility (g/100 mL) | Temperature (°C) |
|----------|----------------|------------------------|------------------|
| Methanol | Alcohol | 10[1][2][3][4] | Not Specified |
| Water | Aqueous | 2[1][2][3][4] | 20 |

Qualitative Solubility Information

Publicly available, broad-spectrum quantitative solubility data is limited. However, literature suggests qualitative solubility in the following solvents:

- Ethanol: Soluble
- Acetone: Soluble
- Benzene: Used as a reaction medium, suggesting at least moderate solubility.
- Sulphones & Carbonates: Employed as solvents during its synthesis, indicating solubility.

A comprehensive study measuring the solubility of **dimethyltin** dichloride in six specific organic solvents (tetrahydrofuran, toluene, ethyl acetate, acetonitrile, n-hexane, and ethanol) between 268.15 K and 313.15 K has been reported, but the detailed quantitative results are not widely available.[5] Researchers requiring precise solubility data in these or other solvents are advised to determine it experimentally.

Q2: What is a recommended experimental protocol for determining the solubility of dimethyltin dichloride?

A reliable method for determining the solubility of a solid compound like **dimethyltin** dichloride is the static equilibrium gravimetric method. This protocol is adapted from established general procedures and includes specific precautions for this compound.

Experimental Protocol: Gravimetric Solubility Determination

Objective: To determine the maximum mass of **dimethyltin** dichloride that can dissolve in a specific volume of a chosen organic solvent at a constant temperature.

Materials:

- **Dimethyltin** dichloride (CAS 753-73-1)
- Anhydrous organic solvent of choice
- Analytical balance (readable to ± 0.1 mg)
- Temperature-controlled environment (e.g., incubator shaker, water bath)
- Vials with airtight, chemically resistant caps (e.g., PTFE-lined)
- Magnetic stirrer and stir bars or vortex mixer
- Centrifuge
- Syringe filters (0.2 μm , PTFE or other solvent-compatible membrane)
- Pipettes and other necessary glassware

Procedure:

- **Preparation (Inert Atmosphere):** Due to its moisture sensitivity, it is highly recommended to perform steps 1-3 inside a glovebox or under a dry, inert atmosphere (e.g., nitrogen or argon).^[5]
- **Solvent Dispensing:** Accurately dispense a known volume or mass of the anhydrous solvent into several vials.
- **Solute Addition:** Add an excess amount of **dimethyltin** dichloride to each vial to ensure a saturated solution is formed. The presence of undissolved solid is necessary to confirm saturation.
- **Equilibration:** Securely cap the vials and place them in the temperature-controlled environment. Agitate the mixtures (e.g., using a shaker or stirrer) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required may vary depending on the solvent and should be determined empirically.

- **Phase Separation:** After equilibration, allow the vials to rest in the temperature-controlled environment for several hours to let the undissolved solid settle. For finer suspensions, centrifuge the vials at the same temperature to pellet the excess solid.
- **Sample Collection:** Carefully extract a known volume of the clear, supernatant liquid using a syringe. Immediately pass the liquid through a syringe filter to remove any remaining solid particulates.
- **Mass Determination:** Dispense the filtered, saturated solution into a pre-weighed, dry vial. Record the exact mass of the solution.
- **Solvent Evaporation:** Evaporate the solvent from the vial under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature until a constant mass of the dried **dimethyltin** dichloride is achieved.
- **Calculation:**
 - Record the final mass of the vial containing the dried solute.
 - Subtract the initial mass of the empty vial to find the mass of the dissolved **dimethyltin** dichloride.
 - Calculate the solubility in grams per 100 mL or other desired units based on the initial volume of solvent used and the mass of the dissolved solute.

Q3: What are the key safety and handling considerations for dimethyltin dichloride?

Dimethyltin dichloride is a hazardous substance and requires strict safety protocols.

- **Toxicity:** It is toxic if swallowed, in contact with skin, and fatal if inhaled. It is also suspected of damaging the unborn child and causes damage to organs through prolonged or repeated exposure.
- **Corrosivity:** It causes severe skin burns and eye damage.

- **Moisture Sensitivity:** The compound is hygroscopic and sensitive to moisture.^{[1][2]} Store in a tightly closed container in a dry, well-ventilated place, preferably under a nitrogen atmosphere.
- **Personal Protective Equipment (PPE):** Always wear appropriate protective eyeglasses or chemical safety goggles, a lab coat, and chemically resistant gloves. All handling of the solid should be done in a certified chemical fume hood or glovebox to avoid inhalation.
- **Engineering Controls:** Facilities must be equipped with an eyewash station and a safety shower.

Troubleshooting Guide

Issue: The compound is not dissolving as expected or solubility seems very low.

- **Question:** I am trying to dissolve **dimethyltin** dichloride, but it remains a solid even after mixing. What could be wrong?
- **Answer:**
 - **Solvent Purity & Moisture:** Ensure your solvent is anhydrous. **Dimethyltin** dichloride is moisture-sensitive, and contamination with water can lead to hydrolysis and the formation of less soluble tin oxides.
 - **Temperature:** Solubility is temperature-dependent. Ensure your experiment is being conducted at the intended temperature. For many compounds, solubility increases with temperature.
 - **Equilibration Time:** Reaching saturation equilibrium is not instantaneous. Ensure you are allowing sufficient time for the dissolution process, which could be 24 hours or longer.
 - **Insufficient Agitation:** The mixture must be continuously and vigorously agitated to facilitate dissolution. Ensure your stirring or shaking mechanism is working effectively.

Issue: I am getting inconsistent or non-reproducible solubility results.

- Question: My repeated experiments are giving different solubility values. What are the common sources of error?
- Answer:
 - Temperature Fluctuations: Small changes in temperature can significantly affect solubility. Ensure your temperature control system is stable and accurate throughout the equilibration and sampling process.
 - Incomplete Equilibration: If the dissolution process has not reached equilibrium, samples taken at different times will yield different results. Consider extending the agitation time.
 - Pipetting/Sampling Errors: When sampling the supernatant, be extremely careful not to disturb the undissolved solid. Any suspended particles will artificially inflate the measured solubility. Using a syringe filter is critical.
 - Solvent Evaporation: During handling, solvent can evaporate, concentrating the solution and leading to inaccurate results. Keep vials tightly sealed and minimize the time they are open.
 - Hygroscopic Absorption: If handled outside of an inert atmosphere, the compound and solvent can absorb atmospheric moisture, altering the solubility.

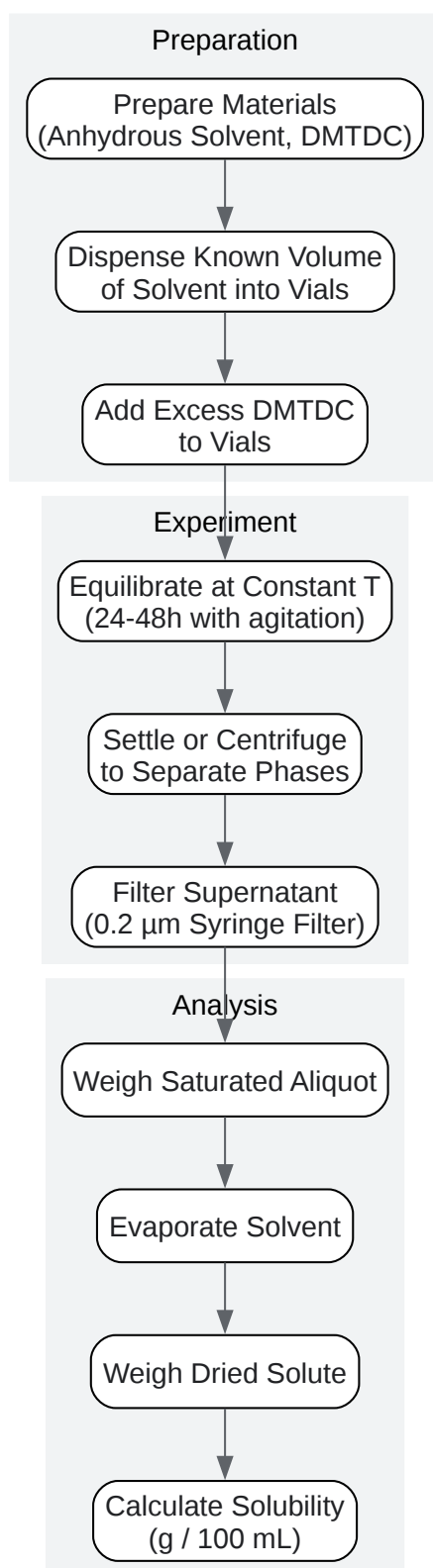
Issue: A precipitate forms when adding a stock solution to an aqueous buffer.

- Question: I prepared a stock solution of **dimethyltin** dichloride in an organic solvent. When I dilute it into my aqueous assay buffer, a precipitate forms. How can I fix this?
- Answer: This is a common issue when an organic solvent-based stock is introduced to an aqueous medium where the compound has lower solubility.
 - Reduce Final Concentration: The most straightforward solution is to ensure the final concentration in the aqueous buffer is below the compound's aqueous solubility limit (approx. 20 g/L or 2 mg/mL).^{[2][3]}

- Change Dilution Method: Add the stock solution to the aqueous buffer slowly while vortexing or vigorously stirring. This rapid dispersion can help prevent localized high concentrations that lead to precipitation.
- Use a Co-solvent: If compatible with your experiment, consider including a small percentage of a water-miscible organic solvent (like DMSO or ethanol) in your final aqueous buffer to increase the compound's solubility.
- pH Adjustment: The solubility of organotin hydrolysis products can be pH-dependent. Investigate if adjusting the pH of your buffer (while maintaining experimental compatibility) can improve solubility.

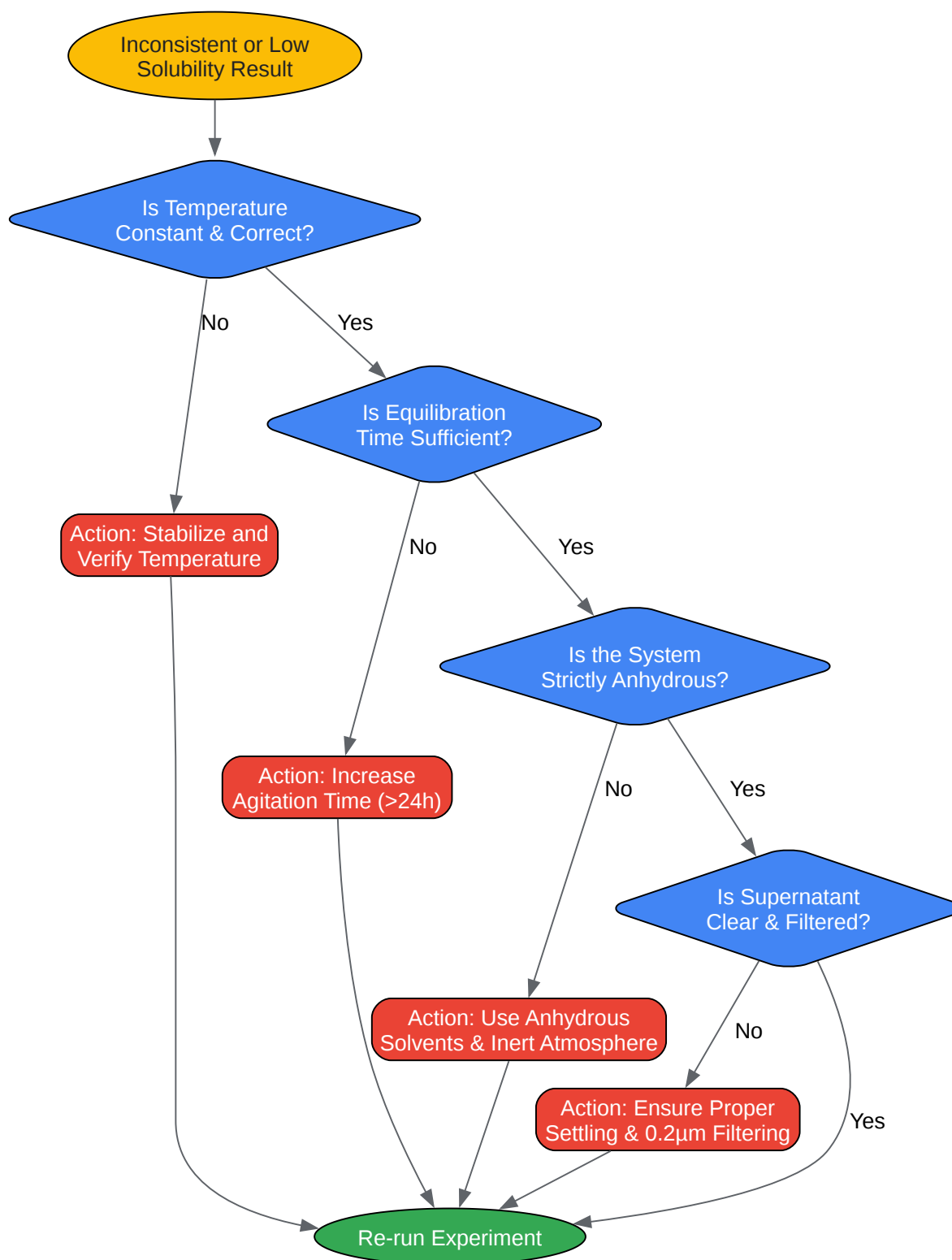
Visual Workflow Guides

The following diagrams illustrate key workflows for determining and troubleshooting the solubility of **dimethyltin** dichloride.



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Caption: Experimental workflow for gravimetric solubility determination.



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Caption: Troubleshooting logic for common solubility experiment issues.

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